

An In-depth Technical Guide to the Environmental Fate and Toxicology of Oryctalure

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Compound of Interest

Compound Name: Oryctalure

Cat. No.: B013423

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oryctalure, chemically known as ethyl 4-methyloctanoate, is a synthetic aggregation pheromone that mimics the natural lure of the male coconut rhinoceros beetle (*Oryctes rhinoceros*), a significant pest of palm trees. Its primary application is in pest management strategies, specifically for monitoring and mass trapping of this beetle. This technical guide provides a comprehensive overview of the available data on the environmental fate and toxicological profile of **Oryctalure**. Due to a scarcity of direct experimental studies on **Oryctalure**, this guide combines available data with predictions from well-established quantitative structure-activity relationship (QSAR) models, such as the US EPA's EPI Suite™, to provide a thorough assessment. All quantitative data are summarized in structured tables, and detailed descriptions of standard experimental protocols are provided. Visualizations of key processes are rendered using the DOT language for Graphviz.

Chemical and Physical Properties

Oryctalure is an ester of a branched-chain fatty acid. Its chemical and physical properties are crucial in determining its environmental distribution and behavior.

Property	Value	Source
IUPAC Name	ethyl 4-methyloctanoate	[cite: AERU, University of Hertfordshire]
CAS Number	56196-53-3	[cite: AERU, University of Hertfordshire]
Molecular Formula	C ₁₁ H ₂₂ O ₂	[cite: AERU, University of Hertfordshire]
Molecular Weight	186.29 g/mol	[cite: AERU, University of Hertfordshire]
Appearance	Colorless liquid	[cite: AERU, University of Hertfordshire]
Boiling Point	213-215 °C at 760 mmHg (Predicted)	
Vapor Pressure	0.158 mmHg at 25 °C (Predicted)	
Water Solubility	12.56 mg/L at 25 °C (Predicted)	
Log Kow (Octanol-Water Partition Coefficient)	4.20 (Predicted)	

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments. For **Oryctalure**, a comprehensive experimental dataset is not publicly available. Therefore, the following information is largely based on predictions from the EPI Suite™ model, which is a widely accepted tool for estimating the environmental fate of organic chemicals.

Degradation

Biodegradation: As an ester, **Oryctalure** is expected to undergo hydrolysis as the primary degradation pathway, yielding 4-methyloctanoic acid and ethanol. These degradation products

are anticipated to be readily biodegradable.

Photodegradation: In the atmosphere, the primary degradation mechanism for **Oryctalure** is expected to be its reaction with hydroxyl radicals.

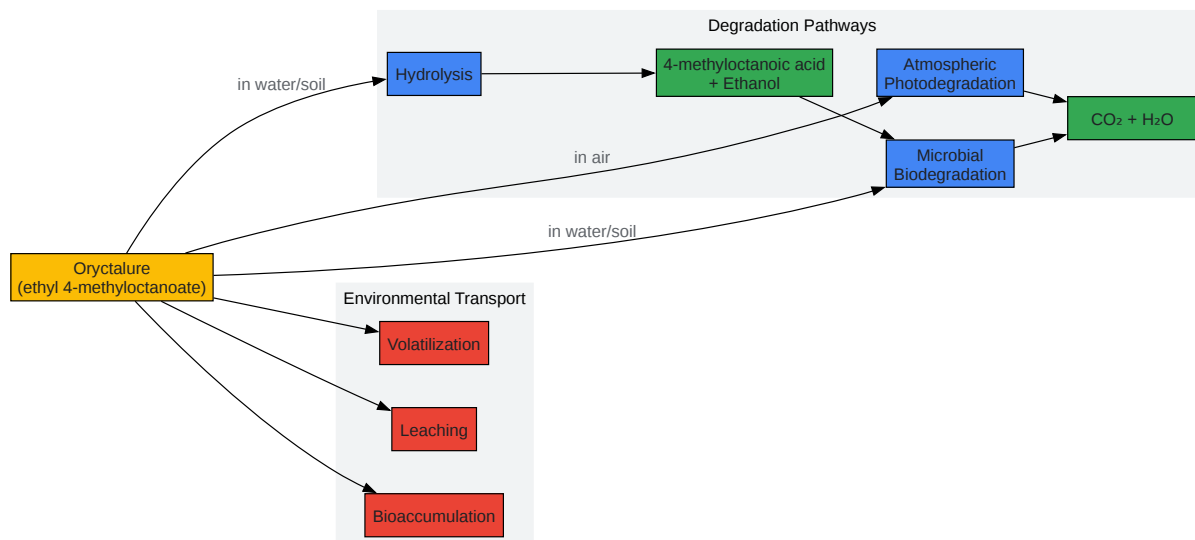
Environmental Compartment	Predicted Half-life (DT ₅₀)	Prediction Model
Atmosphere (Photodegradation)	18.7 hours	EPI Suite™ (AOPWIN)
Water (Biodegradation)	15 - 60 days	EPI Suite™ (BIOWIN)
Soil (Biodegradation)	15 - 60 days	EPI Suite™ (BIOWIN)
Sediment (Biodegradation)	60 - 240 days	EPI Suite™ (BIOWIN)

Environmental Distribution

The mobility and partitioning of **Oryctalure** in the environment are predicted based on its physicochemical properties.

Parameter	Predicted Value	Prediction Model	Interpretation
Soil Adsorption Coefficient (Koc)	1380 L/kg	EPI Suite™ (KOCWIN)	Moderate mobility in soil; some potential for leaching.
Bioconcentration Factor (BCF)	287.3 L/kg	EPI Suite™ (BCFBAF)	Moderate potential for bioaccumulation in aquatic organisms.
Henry's Law Constant	1.66 x 10 ⁻⁴ atm-m ³ /mol	EPI Suite™ (HENRYWIN)	Volatilization from water surfaces is expected to be a significant fate process.

Environmental Fate Signaling Pathway



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*Environmental fate pathways of **Oryctalure**.*

Ecotoxicology

Ecotoxicological data are essential for assessing the potential risk of **Oryctalure** to non-target organisms. Due to the lack of experimental data, the following values are predicted using the ECOSAR™ (Ecological Structure-Activity Relationships) model within EPI Suite™.

Organism	Endpoint	Predicted Value (mg/L)	Prediction Model
Fish (Fathead Minnow)	96-hr LC ₅₀	1.5	ECOSAR™
Aquatic Invertebrates (Daphnia magna)	48-hr EC ₅₀	0.5	ECOSAR™
Algae (Green Algae)	96-hr EC ₅₀	0.8	ECOSAR™
Earthworm	14-day LC ₅₀	> 1000 mg/kg soil (qualitative assessment based on low expected toxicity)	N/A
Honeybee	48-hr Contact LD ₅₀	> 100 µg/bee (qualitative assessment based on typical pheromone toxicity)	N/A
Bird (Bobwhite Quail)	Acute Oral LD ₅₀	> 2000 mg/kg bw (qualitative assessment based on mammalian data)	N/A

Mammalian Toxicology

Limited experimental data is available for the mammalian toxicity of **Oryctalure**. The available data suggests low acute toxicity.

Test	Species	Endpoint	Value	Source
Acute Oral Toxicity	Rat	LD ₅₀	> 5000 mg/kg bw	[cite: AERU, University of Hertfordshire]
Acute Dermal Toxicity	Rat	LD ₅₀	> 2000 mg/kg bw	[cite: AERU, University of Hertfordshire]

Experimental Protocols

The following are detailed descriptions of the standard OECD guidelines that would be followed to generate the toxicological data presented above.

Ecotoxicology Test Protocols

- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of the test fish (LC₅₀) over a 96-hour period.
 - Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or Zebra fish (*Danio rerio*).
 - Procedure: Fish are exposed to a range of concentrations of the test substance in a static or semi-static system. Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
 - Test Conditions: Controlled temperature, lighting (12-16 hour photoperiod), and water quality (pH, hardness, dissolved oxygen).
 - Data Analysis: The 96-hour LC₅₀ is calculated using probit analysis or other suitable statistical methods.
- Daphnia sp., Acute Immobilisation Test (OECD 202): This test determines the concentration of a substance that immobilizes 50% of the daphnids (EC₅₀) over a 48-hour period.
 - Test Organism: *Daphnia magna*.

- Procedure: Young daphnids (<24 hours old) are exposed to a series of test concentrations. Immobilization is recorded at 24 and 48 hours.
- Test Conditions: Static test system with controlled temperature and lighting.
- Data Analysis: The 48-hour EC₅₀ is calculated.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test assesses the effect of a substance on the growth of algae.
 - Test Organism: *Pseudokirchneriella subcapitata* (green algae).
 - Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours. Algal growth is measured by cell counts or a surrogate parameter like chlorophyll content.
 - Test Conditions: Batch cultures with constant illumination and temperature.
 - Data Analysis: The concentration that causes a 50% reduction in growth rate (ErC₅₀) or yield (EyC₅₀) is determined.
- Earthworm, Acute Toxicity Test (OECD 207): This test evaluates the acute toxicity of a substance to earthworms.
 - Test Organism: *Eisenia fetida*.
 - Procedure: Adult earthworms are exposed to the test substance mixed into an artificial soil for 14 days. Mortality and sublethal effects (e.g., weight change) are assessed.
 - Test Conditions: Controlled temperature, moisture, and lighting.
 - Data Analysis: The 14-day LC₅₀ is calculated.
- Honeybee, Acute Contact Toxicity Test (OECD 214): This test determines the dose of a substance that is lethal to 50% of honeybees upon direct contact.
 - Test Organism: Adult worker honeybees (*Apis mellifera*).

- Procedure: The test substance, dissolved in a suitable solvent, is applied topically to the dorsal thorax of the bees. Mortality is recorded at 24 and 48 hours.
- Test Conditions: Bees are kept in cages at a controlled temperature and provided with a sucrose solution.
- Data Analysis: The 48-hour contact LD₅₀ is calculated.

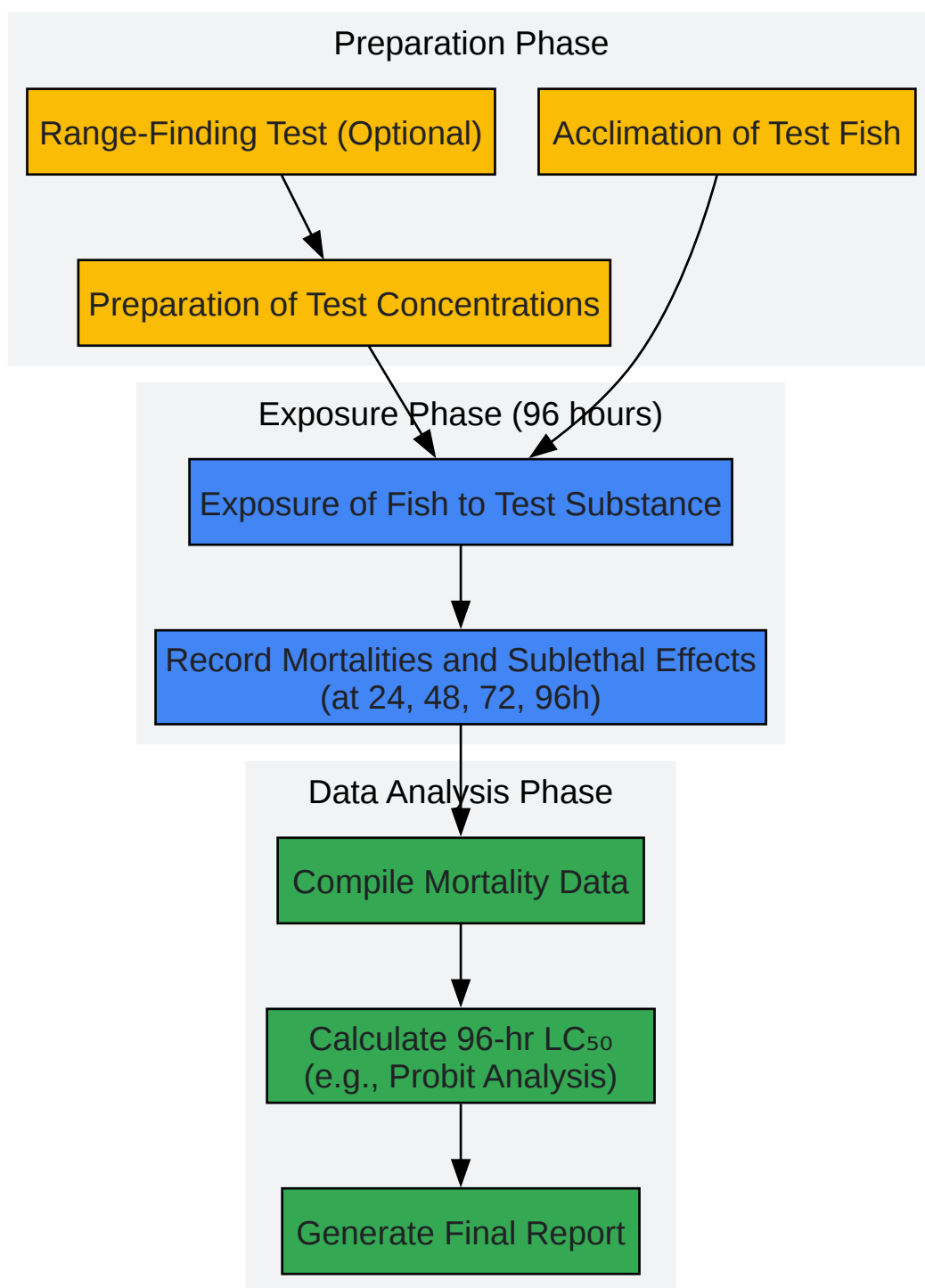
Mammalian Toxicology Test Protocols

- Acute Oral Toxicity (based on OECD 401 - now superseded, but the principles are similar in OECD 420, 423, 425): This study provides information on the health hazards likely to arise from a single oral exposure to a substance.
 - Test Animal: Typically rats.
 - Procedure: The test substance is administered by gavage in a single dose to a group of fasted animals. The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Dosing: A limit test is often performed at 2000 or 5000 mg/kg body weight. If mortality occurs, a full dose-response study with multiple dose groups is conducted.
 - Observations: Include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity. Body weight is recorded weekly.
 - Data Analysis: The LD₅₀ value is calculated using appropriate statistical methods.
- Acute Dermal Toxicity (OECD 402): This test determines the toxic effects of a substance applied to the skin.
 - Test Animal: Typically rats or rabbits.
 - Procedure: The test substance is applied to a shaved area of the skin (at least 10% of the body surface area) and held in place with a porous gauze dressing for 24 hours.
 - Dosing: A limit test is commonly conducted at 2000 mg/kg body weight.

- Observations: Animals are observed for mortality, signs of toxicity, and skin irritation for 14 days. Body weights are recorded.
- Data Analysis: The dermal LD₅₀ is determined.

Visualizations

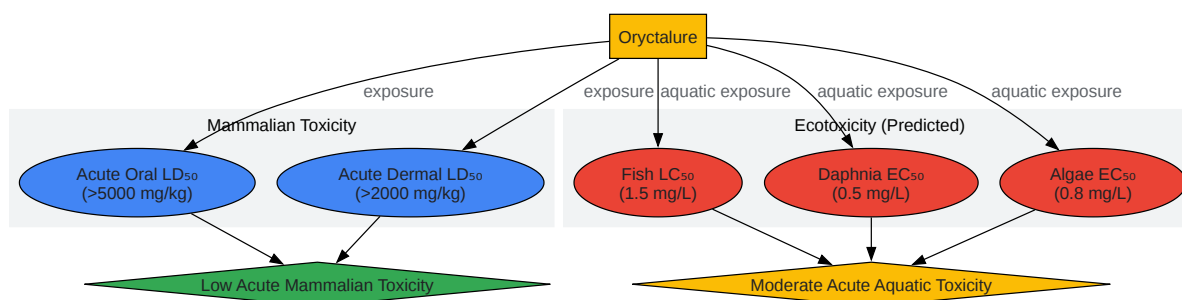
Experimental Workflow for a Standard Ecotoxicology Study (OECD 203)



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Workflow for an OECD 203 Fish Acute Toxicity Test.

Logical Relationship of Toxicological Assessment



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*Logical flow of **Oryctalure**'s toxicological assessment.*

Conclusion

Based on the available data and predictive modeling, **Oryctalure** is expected to have low acute toxicity to mammals. In the environment, it is predicted to be moderately persistent, with biodegradation being the primary degradation pathway. Its potential for bioaccumulation is moderate. Predictive models suggest that **Oryctalure** may exhibit moderate acute toxicity to aquatic organisms. It is important to note that these conclusions are largely based on computational predictions due to the lack of comprehensive experimental data. Further empirical studies are recommended to definitively characterize the environmental fate and toxicology of **Oryctalure**. This guide serves as a foundational resource for researchers and professionals, highlighting the current state of knowledge and identifying areas where further investigation is warranted.

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